

stability and storage of **trans-1,2-Bis(tributylstannyl)ethene**

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Compound of Interest

Compound Name: *trans-1,2-Bis(tributylstannyl)ethene*

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An In-depth Technical Guide to the Stability and Storage of **trans-1,2-Bis(tributylstannyl)ethene**

For Researchers, Scientists, and Drug Development Professionals

Abstract

trans-1,2-Bis(tributylstannyl)ethene is a versatile organotin reagent widely utilized in organic synthesis, particularly in Stille coupling reactions to form carbon-carbon bonds. As with many organostannanes, its stability and proper storage are critical for ensuring its reactivity, purity, and the safety of laboratory personnel. This guide provides a comprehensive overview of the known stability characteristics and recommended storage and handling procedures for **trans-1,2-Bis(tributylstannyl)ethene**. While quantitative decomposition data is not readily available in public literature, this document consolidates safety information and best practices from various sources to offer a detailed protocol for its management in a research and development setting.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **trans-1,2-Bis(tributylstannyl)ethene** is presented in Table 1. These properties are essential for its proper handling and in designing experimental setups.

Property	Value	Reference(s)
Molecular Formula	C ₂₆ H ₅₆ Sn ₂	[1][2]
Molecular Weight	606.14 g/mol	[2]
Appearance	Colorless to pale yellow transparent liquid	
Density	1.132 - 1.15 g/mL at 25 °C	[1][2]
Refractive Index (n _{20/D})	1.494 - 1.503	[1][2]
Boiling Point	185 °C at 0.01 mmHg	[2]
Melting Point	180-182 °C	[2]
Solubility	Miscible with tetrahydrofuran and dimethylformamide. Slightly miscible with water.	[2][3]
CAS Number	14275-61-7	[1][2]

Stability Profile

trans-1,2-Bis(tributylstannyl)ethene is sensitive to both air and moisture.[2] Organotin compounds, in general, can be unstable under various conditions, leading to degradation and the formation of impurities that can affect experimental outcomes.

- **Air Sensitivity:** Exposure to oxygen can lead to the oxidation of the tin-carbon bond. It is recommended to handle the compound under an inert atmosphere.
- **Moisture Sensitivity:** The presence of water can lead to hydrolysis of the tributyltin group.[4] Organotin hydrides, a related class of compounds, are known to react with water to produce flammable hydrogen gas.[4] While this specific compound is not a hydride, caution is still warranted.
- **Light Sensitivity:** While specific data on the photosensitivity of **trans-1,2-Bis(tributylstannyl)ethene** is not detailed in the available literature, it is a general best

practice to store sensitive chemical reagents in amber vials or in the dark to prevent potential light-induced decomposition.

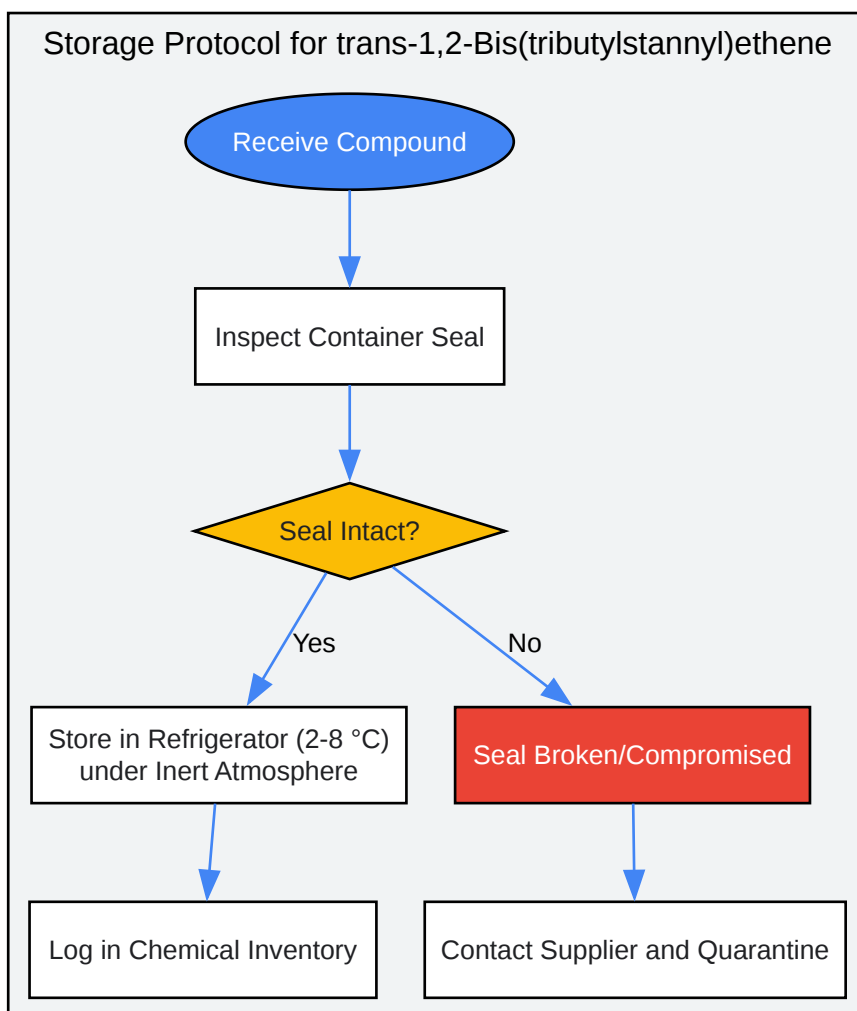
- **Thermal Stability:** The compound has a high boiling point, suggesting it is relatively stable at room temperature for short periods. However, for long-term storage, refrigeration is recommended.[\[1\]](#)[\[2\]](#)

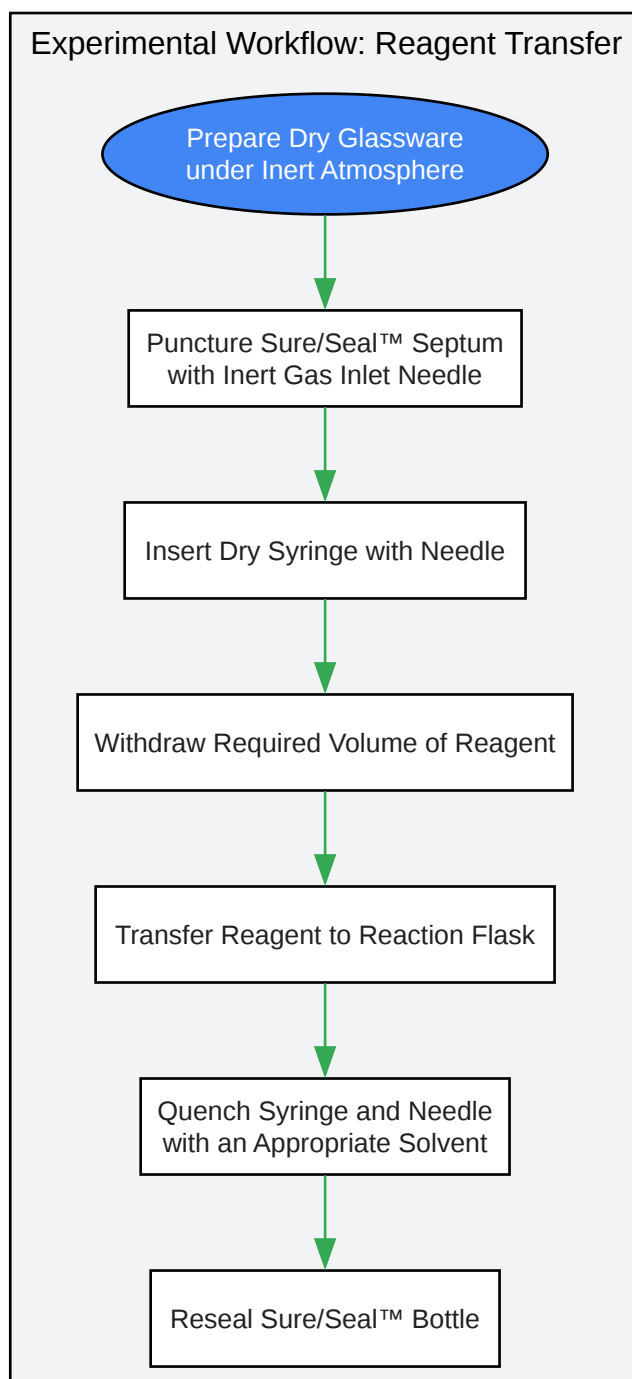
Recommended Storage Protocols

Proper storage is paramount to maintain the integrity of **trans-1,2-Bis(tributylstannyl)ethene**. The following conditions are recommended based on supplier information and general guidelines for organotin compounds.

Parameter	Recommendation	Rationale	Reference(s)
Temperature	2-8 °C (Refrigerated)	To minimize potential thermal degradation and maintain long-term stability.	[1] [2]
Atmosphere	Inert Atmosphere (Argon or Nitrogen)	To prevent oxidation and hydrolysis due to air and moisture sensitivity.	[3]
Container	Tightly sealed, amber glass bottle (e.g., Sure/Seal™ bottle)	To protect from light and prevent contamination from air and moisture.	[5] [6]
Location	Well-ventilated, designated chemical storage area	To ensure safety and prevent exposure in case of a leak.	[6]

A logical workflow for the storage of **trans-1,2-Bis(tributylstannyl)ethene** is depicted in the following diagram.





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